

Technical Profile: *trans*-4-Fluorophenyl 4-ethylcyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans*-4-Fluorophenyl 4-ethylcyclohexanecarboxylate

CAS No.: 100633-61-2

Cat. No.: B012499

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CAS Number: 100633-61-2 Document Type: Technical Monograph & Application Guide
Version: 2.1 (Industrial/R&D)

Executive Summary

***trans*-4-Fluorophenyl 4-ethylcyclohexanecarboxylate** (CAS 100633-61-2) is a critical liquid crystal monomer (LCM) utilized primarily in the formulation of nematic liquid crystal mixtures for Active Matrix Thin-Film Transistor (AM-TFT) displays. Distinguished by its low viscosity and moderate dielectric anisotropy, this fluorinated ester serves as a "diluent" in high-performance LC cocktails, improving response times without compromising the thermal stability of the mesophase.

This guide provides a comprehensive technical analysis, detailing the compound's synthesis, purification protocols, structural characterization, and critical role in electro-optical applications.

Chemical Identity & Physicochemical Properties[1] [2][3]

The structural integrity of the trans-configuration is paramount. The cis-isomer introduces a "kink" in the molecular geometry, destroying the rod-like (calamitic) shape required for liquid crystalline behavior.

Table 1: Core Technical Specifications

Parameter	Specification
Chemical Name	trans-4-Fluorophenyl 4-ethylcyclohexanecarboxylate
CAS Number	100633-61-2
Molecular Formula	C ₁₅ H ₁₉ FO ₂
Molecular Weight	250.31 g/mol
SMILES	<chem>CCC1CCC(CC1)C(=O)OC2=CC=C(C=C2)F</chem>
Physical State	White Crystalline Solid / Liquid Crystal
Purity Grade	> 99.5% (HPLC) for Electronic Grade
Melting Point	~45–55 °C (Typical for this class)
Dielectric Anisotropy	Positive (+Δε)

Synthesis & Manufacturing Protocol

Reaction Logic

The synthesis prioritizes the retention of the trans-cyclohexane configuration. Acid-catalyzed esterification is often avoided due to potential isomerization or low yields with steric hindrance. The Acyl Chloride Method is the industry standard for scalability and stereochemical preservation.

Mechanism:

- Activation: Conversion of trans-4-ethylcyclohexanecarboxylic acid to its acid chloride using Thionyl Chloride ().

- Esterification: Nucleophilic attack by 4-fluorophenol upon the acyl chloride in the presence of a base (Pyridine/TEA) to scavenge HCl.

Experimental Workflow (Step-by-Step)

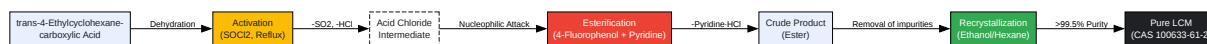
Reagents:

- Precursor A: trans-4-Ethylcyclohexanecarboxylic acid (1.0 eq)
- Reagent B: Thionyl Chloride (1.2 eq)
- Precursor C: 4-Fluorophenol (1.0 eq)
- Solvent: Toluene (anhydrous)
- Base: Pyridine (1.1 eq)

Protocol:

- Chlorination: Dissolve Precursor A in Toluene. Add catalytic DMF. Add dropwise at 0°C. Reflux for 2 hours until gas evolution ceases. Evaporate excess under reduced pressure.
- Coupling: Redissolve the crude acid chloride in fresh Toluene. Cool to 0°C.
- Addition: Add a solution of 4-Fluorophenol and Pyridine in Toluene dropwise, maintaining temperature < 5°C to prevent side reactions.
- Reaction: Allow to warm to room temperature and stir for 4–6 hours.
- Quench: Pour mixture into ice-cold dilute HCl (to neutralize pyridine).
- Work-up: Separate organic layer. Wash with (aq), then Brine. Dry over .

Synthesis Diagram



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Figure 1: Synthetic pathway via acyl chloride activation, ensuring stereochemical retention.

Quality Control & Characterization

For electronic-grade materials, impurities (ions, moisture, isomers) must be < 50 ppm to prevent display flickering and voltage holding ratio (VHR) degradation.

Analytical Standards

- GC-MS: Confirms molecular weight (250.31 m/z) and fragmentation pattern (loss of fluorophenoxy group).
- ¹H NMR (CDCl₃, 400 MHz):
 - 6.9–7.1 ppm (m, 4H, Aromatic protons).
 - 2.3–2.4 ppm (tt, 1H, CH-CO, axial).
 - 0.9–1.8 ppm (m, Cyclohexane ring protons + Ethyl group).
 - Critical Check: The coupling constant of the CH-CO proton confirms the trans (axial-axial) vs cis (equatorial-axial) geometry.
- HPLC: Reverse-phase C18 column, Acetonitrile/Water gradient. Target purity > 99.8%.

Phase Transition Analysis

The compound acts as a nematogen. Differential Scanning Calorimetry (DSC) and Polarized Optical Microscopy (POM) are required to map the phase behavior.

Workflow:

- Heat: Crystal (Cr)

Nematic (N)

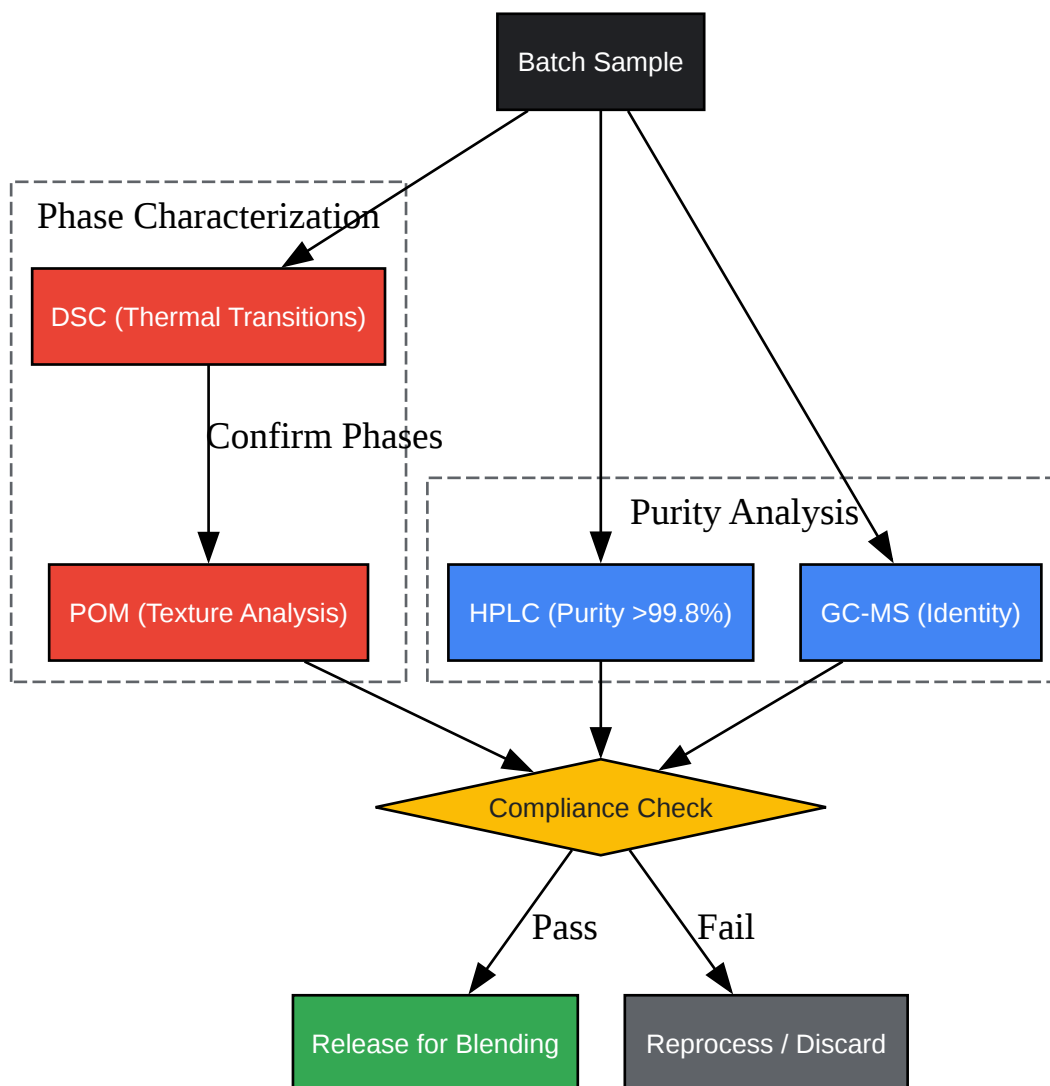
Isotropic (I).

- Cool: Isotropic (I)

Nematic (N)

Crystal (Cr). Note: Monotropic behavior (where the nematic phase appears only upon cooling) is common in pure esters and is acceptable if the mixture remains stable.

QC Workflow Diagram



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Figure 2: Quality Control decision tree for Liquid Crystal Monomers.

Applications in Liquid Crystal Displays

trans-4-Fluorophenyl 4-ethylcyclohexanecarboxylate is rarely used as a standalone material. It is a component in eutectic mixtures.

Functional Role

- **Viscosity Reducer:** The cyclohexane ring and short ethyl chain provide low rotational viscosity (), essential for fast switching speeds (response time).
- **Dielectric Tuning:** The terminal fluorine atom introduces a moderate longitudinal dipole moment, contributing to positive dielectric anisotropy () required for field alignment in TN (Twisted Nematic) and IPS (In-Plane Switching) modes.
- **Stability:** The ester linkage, while less stable than direct C-C bonds (e.g., in biphenyls), provides a cost-effective way to adjust elastic constants ().

Comparative Advantage

Unlike cyano-based LCs (-CN), fluorinated esters have higher resistivity (Voltage Holding Ratio), making them superior for Active Matrix (TFT) applications where charge retention is critical for image stability.

Safety & Handling (MSDS Highlights)

- **GHS Classification:** Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- **Handling:** Avoid inhalation of dust. Use in a fume hood.

- Storage: Store at room temperature (15–25°C), sealed under inert gas (Nitrogen/Argon) to prevent hydrolysis of the ester bond by atmospheric moisture.

References

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Phone: (601) 213-4426

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